

Strontium Hydride (SrH₂) Reactivity Management: A Technical Guide

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Compound of Interest

Compound Name: Strontium hydride (SrH₂)

Cat. No.: B080679

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FOR IMMEDIATE ASSISTANCE IN CASE OF EMERGENCY, CONTACT YOUR INSTITUTION'S ENVIRONMENTAL HEALTH AND SAFETY (EHS) OFFICE.

This technical support center provides guidance for researchers, scientists, and drug development professionals on safely managing the reactivity of strontium hydride (SrH₂) with water and air. Adherence to these protocols is critical to ensure laboratory safety.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with strontium hydride?

A1: Strontium hydride is a flammable solid that reacts vigorously with water and moisture in the air to produce flammable hydrogen gas and strontium hydroxide.[1][2][3] This reaction can be violent and may lead to fire or explosion, especially in enclosed spaces. The dust can also be irritating to the skin, eyes, and respiratory system.[4]

Q2: How should I properly store strontium hydride?

A2: Strontium hydride should be stored in a tightly sealed container under an inert atmosphere, such as argon or nitrogen, to prevent contact with moisture and air.[4] The storage area must be cool, dry, and well-ventilated. It should be kept away from water, acids, and oxidizing agents.

Q3: What personal protective equipment (PPE) is required when handling SrH₂?

A3: When handling SrH_2 , it is mandatory to wear a flame-retardant lab coat, chemical safety goggles, and gloves resistant to the chemicals being used. Handling should be performed within a fume hood to ensure adequate ventilation.[5]

Q4: What should I do in the event of a small SrH_2 spill?

A4: For a small, dry spill, immediately cover the material with a dry, non-combustible absorbent material like sand or Class D fire extinguisher powder.[6] Do not use water or carbon dioxide extinguishers. Carefully collect the mixture in a sealed, labeled container for hazardous waste disposal. Ensure the area is well-ventilated to disperse any hydrogen gas that may have formed.

Q5: How does the reactivity of SrH_2 compare to other alkaline earth metal hydrides?

A5: The reactivity of alkaline earth metal hydrides with water increases down the group. Therefore, strontium hydride is more reactive with water than calcium hydride (CaH_2) but less reactive than barium hydride (BaH_2).[7][8]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected gas evolution from SrH_2 container.	The container seal may be compromised, allowing moisture from the air to react with the hydride.	Carefully move the container to a fume hood. If the reaction appears vigorous, evacuate the immediate area and contact your EHS office. If the reaction is slow, prepare for a controlled quenching of the material following the protocol below.
Sparks or ignition observed during handling.	Static discharge or friction can ignite the fine powder or the hydrogen gas produced from reaction with ambient moisture.	Ensure all equipment is properly grounded. Use non-sparking tools for handling. Maintain a high level of situational awareness and have a Class D fire extinguisher readily available.
Solidified or caked SrH_2 in the container.	This may be due to slow reaction with trace amounts of moisture over time, forming strontium hydroxide.	The material may still contain unreacted SrH_2 . Handle with the same precautions as fresh material. If the material is to be used in a reaction, consider that the purity may be compromised.
Incomplete reaction when using SrH_2 as a reagent.	The SrH_2 may have partially degraded due to improper storage, reducing its effective concentration.	Use freshly opened SrH_2 or material that has been stored under a rigorously inert atmosphere. Consider titrating a small sample to determine its active hydride content before use.

Quantitative Data

Property	Value	Reference
Chemical Formula	SrH_2	[3]
Molar Mass	89.64 g/mol	[3]
Appearance	White to grayish-white crystalline powder	[1]
Density	3.26 g/cm ³	[2]
Thermal Decomposition	~1050 °C to Sr and H ₂	[1][2]

Experimental Protocols

Safe Handling of Strontium Hydride

- **Preparation:** Work must be conducted in a fume hood. Ensure a Class D fire extinguisher and a container of dry sand are within immediate reach. All glassware must be thoroughly dried in an oven and cooled under an inert atmosphere.
- **Inert Atmosphere:** All manipulations of SrH_2 should be performed under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques).
- **Dispensing:** Use non-sparking spatulas and tools. Weigh the required amount in a sealed container if possible, or quickly in a dry, inert atmosphere.
- **Reaction Setup:** Add SrH_2 to the reaction vessel before introducing any solvents. If adding to a solvent, ensure the solvent is anhydrous and the system is under an inert atmosphere.

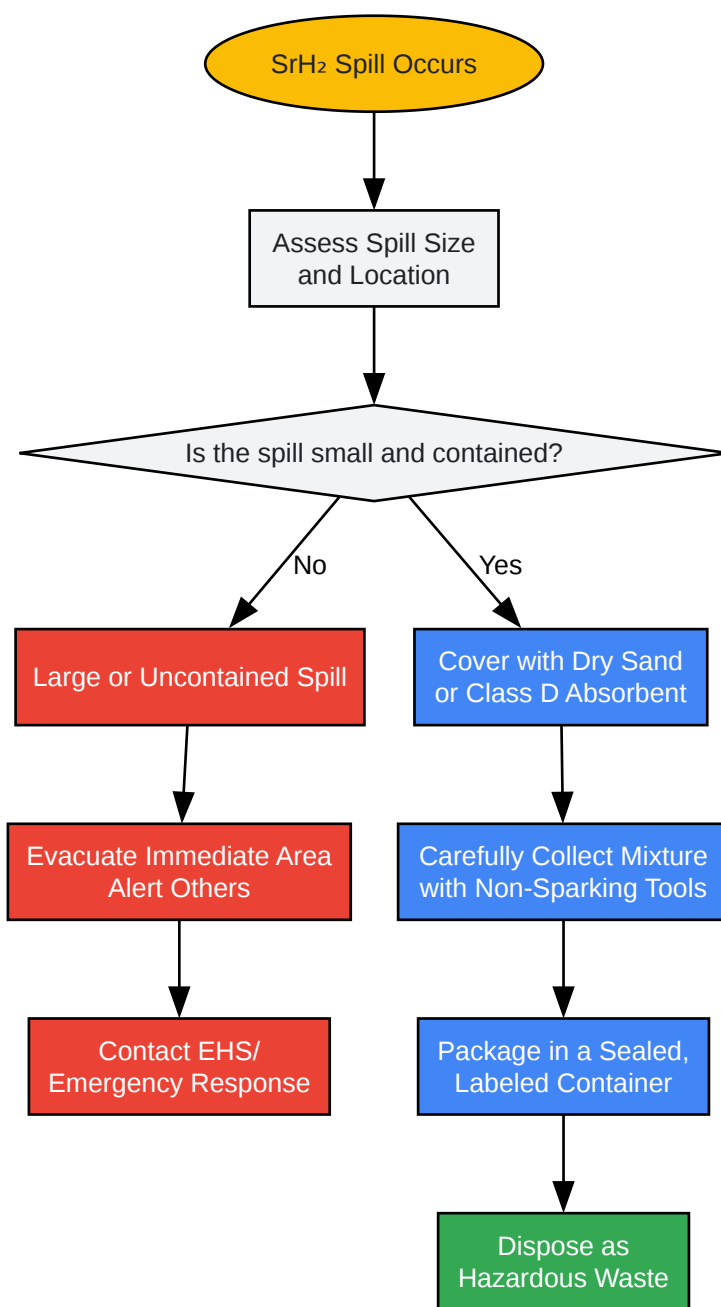
Protocol for Quenching (Neutralizing) Strontium Hydride

This procedure should be performed in a fume hood, with appropriate PPE.

- **Inert Solvent Suspension:** Suspend the SrH_2 waste in a high-boiling point, anhydrous, inert solvent such as toluene or xylene in a flask equipped with a magnetic stirrer and an inert gas inlet.[9] This helps to dissipate heat.
- **Cooling:** Place the flask in an ice-water bath to manage the exothermic reaction.

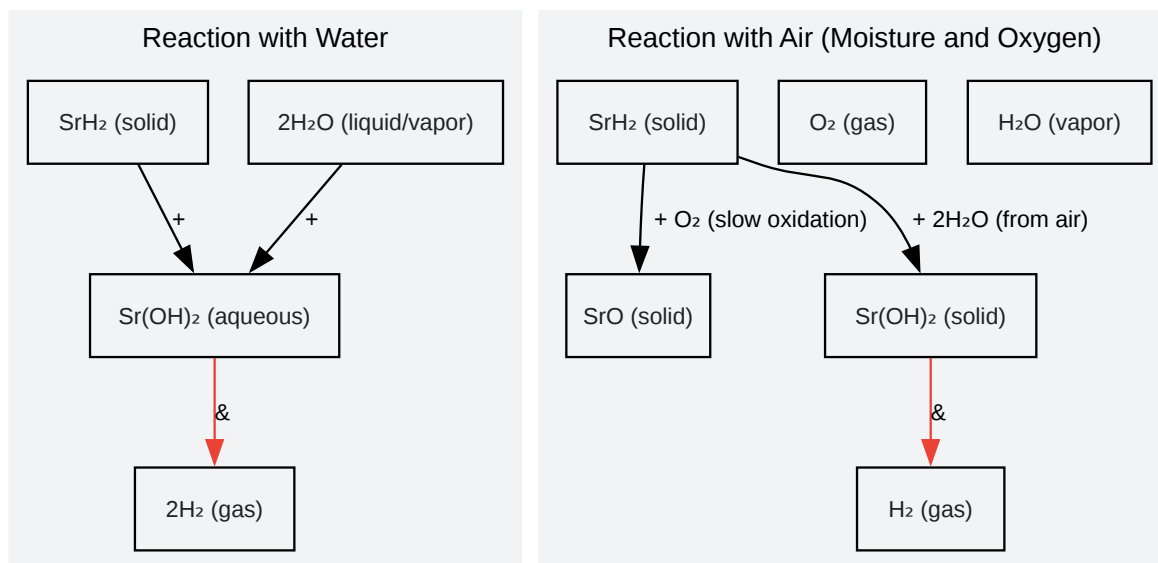
- **Slow Addition of a Less Reactive Alcohol:** Slowly and dropwise, add a less reactive alcohol such as isopropanol or sec-butanol to the stirred suspension.^{[9][10]} The rate of addition should be controlled to prevent excessive bubbling and temperature increase.
- **Monitor Reaction:** Continue adding the alcohol until the evolution of hydrogen gas ceases.
- **Sequential Addition of More Reactive Alcohols:** Once the reaction with the less reactive alcohol is complete, slowly add a more reactive alcohol like ethanol, followed by methanol, to ensure all the hydride is consumed.^[11]
- **Cautious Addition of Water:** After the reaction with methanol is complete and no more gas is evolving, very cautiously add water dropwise.^[11]
- **Neutralization:** Once the addition of water is complete and the reaction has subsided, neutralize the resulting strontium hydroxide solution with a dilute acid (e.g., 1M HCl) until the pH is neutral.
- **Disposal:** The final aqueous solution can be disposed of as hazardous waste according to your institution's guidelines.

Visualizations



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Caption: Workflow for managing a strontium hydride spill.



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Caption: Chemical reactions of SrH_2 with water and air.

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